

4-ethylcyclohexanamine CAS number and identifiers

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Compound of Interest

Compound Name: 4-Ethylcyclohexanamine

CAS No.: 23775-40-8

Cat. No.: B2353982

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An In-Depth Technical Guide to **4-Ethylcyclohexanamine** for Advanced Research

Prepared by a Senior Application Scientist, this guide provides a comprehensive technical overview of **4-ethylcyclohexanamine**, tailored for researchers, chemists, and professionals in drug development. This document delves into the core chemical identifiers, synthesis and purification protocols, detailed analytical characterization, and applications of this versatile chemical intermediate.

Core Compound Identifiers and Properties

4-Ethylcyclohexanamine is a cyclic amine that exists as a mixture of cis and trans isomers. The commercially available product is typically this mixture.^{[1][2][3]} The amine group imparts basic properties and a characteristic odor, while the ethyl-substituted cyclohexane ring provides a non-polar, lipophilic character.^[1]

Table 1: Chemical Identifiers and Physicochemical Properties



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| InChIKey | IKQCKANHUY SABG-UHFFFAOYSA-N |[4] |

Synthesis and Purification

The most direct and widely utilized method for synthesizing **4-ethylcyclohexanamine** is the reductive amination of 4-ethylcyclohexanone. This common organic transformation involves the reaction of a ketone with an amine source (in this case, ammonia) to form an imine intermediate, which is then reduced in situ to the corresponding amine.[7][8][9]

Principle of Synthesis: Reductive Amination

The reaction proceeds by the nucleophilic attack of ammonia on the carbonyl carbon of 4-ethylcyclohexanone, followed by dehydration to form a transient imine (or enamine). A reducing agent present in the reaction mixture then reduces the C=N double bond to yield the final amine product. Common reducing agents for this transformation include hydrogen gas with a metal catalyst (e.g., Raney Nickel, Pt/C) or hydride reagents like sodium triacetoxyborohydride (NaBH(OAc)₃).[9][10] The choice of catalyst and conditions can influence the stereoselectivity (cis/trans ratio) of the final product.[8]



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Caption: Workflow for the synthesis of **4-ethylcyclohexanamine**.

Experimental Protocol: Synthesis

This protocol describes a representative procedure using catalytic hydrogenation.

- **Reactor Setup:** To a high-pressure hydrogenation reactor, add 4-ethylcyclohexanone (1.0 eq), methanol as the solvent, and a slurry of Raney Nickel catalyst (5-10% by weight).
- **Ammonia Addition:** Cool the reactor and introduce anhydrous ammonia (3-5 eq).
- **Hydrogenation:** Seal the reactor, purge with nitrogen, and then pressurize with hydrogen gas (e.g., to 10-20 bar). Heat the mixture to 80-100 °C with vigorous stirring.
- **Reaction Monitoring:** Monitor the reaction progress by tracking hydrogen uptake or by periodic sampling and analysis via Gas Chromatography (GC). The reaction is typically complete within 4-8 hours.
- **Cooldown and Filtration:** Once complete, cool the reactor to room temperature and carefully vent the excess pressure. Filter the reaction mixture through a pad of celite to remove the catalyst.
- **Solvent Removal:** Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the methanol, yielding the crude **4-ethylcyclohexanamine**.

Purification Protocol

Purification is critical to remove unreacted starting material, byproducts, and residual catalyst.

- **Acid-Base Extraction:** Dissolve the crude product in a suitable organic solvent like ethyl acetate. Wash the organic solution with dilute hydrochloric acid (1M HCl). The amine will protonate and move into the aqueous layer, leaving non-basic organic impurities behind.
- **Liberation of Free Amine:** Separate the aqueous layer and cool it in an ice bath. Make the solution basic (pH > 12) by the slow addition of concentrated sodium hydroxide (NaOH) solution. The free amine will separate as an oily layer.
- **Final Extraction and Drying:** Extract the liberated amine back into an organic solvent (e.g., ethyl acetate or dichloromethane) multiple times. Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate (MgSO₄).
- **Final Purification:** Filter off the drying agent and remove the solvent under reduced pressure. For high purity, the resulting oil can be further purified by fractional distillation under vacuum.

Analytical Characterization

Rigorous characterization is essential to confirm the identity and purity of the synthesized compound. A combination of Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, and Infrared (IR) spectroscopy is recommended.^[4]
^[11]



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Caption: A multi-platform approach for analytical characterization.

Analytical Methodologies

- GC-MS Protocol:
 - Prepare a dilute solution of the sample in a volatile solvent (e.g., methanol or ethyl acetate).
 - Inject into a GC-MS system equipped with a non-polar capillary column (e.g., DB-5ms).
 - Use a temperature program starting at ~50 °C and ramping to ~250 °C to separate the cis and trans isomers and any impurities.
 - The mass spectrometer will provide the molecular ion peak and a characteristic fragmentation pattern for identification.
- NMR Spectroscopy Protocol:
 - Dissolve the sample in a deuterated solvent, typically chloroform-d (CDCl_3).
 - Acquire ^1H and ^{13}C NMR spectra. The chemical shifts and coupling patterns will confirm the arrangement of protons and carbons in the molecule.
- FT-IR Spectroscopy Protocol:
 - Acquire the spectrum using a neat sample (liquid film) on a salt plate (e.g., NaCl or KBr).
 - The IR spectrum will show characteristic absorption bands for N-H and C-N bonds of the amine and C-H bonds of the alkyl chain.

Expected Spectral Data

The following table summarizes the expected spectral characteristics for **4-ethylcyclohexanamine**.

Table 2: Summary of Expected Analytical Data



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| FT-IR | $\sim 3300-3400\text{ cm}^{-1}$: Two characteristic medium-to-weak bands for the N-H stretching of a primary amine. $\sim 2850-2960\text{ cm}^{-1}$: Strong bands for C-H stretching of the alkyl groups. $\sim 1590-1650\text{ cm}^{-1}$: N-H bending (scissoring) vibration. $\sim 1000-1250\text{ cm}^{-1}$: C-N stretching vibration.[13] |

Reactivity and Applications in Drug Development

As a primary amine, **4-ethylcyclohexanamine** is a versatile nucleophile and a base. It readily undergoes reactions typical of primary amines, such as N-alkylation, acylation, sulfonylation, and formation of imines. This reactivity makes it a valuable building block for creating more complex molecules.

The 4-alkylcyclohexylamine scaffold is of significant interest in medicinal chemistry. The cyclohexane ring acts as a rigid, three-dimensional, and lipophilic spacer that can correctly orient functional groups for interaction with biological targets. The ethyl group further enhances lipophilicity, which can be crucial for membrane permeability and pharmacokinetic properties.

A notable application of related structures is in the development of novel analgesics. Research into 4-aryl-4-aminocyclohexanone derivatives has shown that this core structure can serve as a template for potent pain-relief agents.[14] By using **4-ethylcyclohexanamine** as a starting point, medicinal chemists can synthesize libraries of compounds for screening against various biological targets, including GPCRs, ion channels, and enzymes, where the specific orientation and lipophilicity of the ethylcyclohexyl group can lead to novel structure-activity relationships.

Safety and Handling

4-Ethylcyclohexanamine is a hazardous chemical that must be handled with appropriate precautions. It is flammable, corrosive, and harmful upon contact or ingestion.[15][16]

Table 3: GHS Hazard Information



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| Reproductive Toxicity| H361: Suspected of damaging fertility or the unborn child.[15] |

- Handling: Always work in a well-ventilated chemical fume hood.[16] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[15][16] Keep away from heat, sparks, and open flames. Use non-sparking tools and take measures to prevent electrostatic discharge.[16]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area designated for flammable and corrosive materials.[16] Store locked up.[16]
- First Aid:
 - Skin Contact: Immediately remove all contaminated clothing and rinse the skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[16][17]
 - Eye Contact: Immediately rinse with water for several minutes, removing contact lenses if possible. Seek immediate medical attention.[16][17]

- Ingestion: Do NOT induce vomiting. Rinse mouth and seek immediate medical attention. [\[16\]](#)[\[17\]](#)
- Inhalation: Move the person to fresh air. Seek immediate medical attention.[\[16\]](#)[\[17\]](#)
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

References

- CP Lab Safety. (n.d.). 4-Ethylcyclohexylamine (cis- and trans- mixture), min 98%, 1 ml. Retrieved from [\[Link\]](#)
- SciEdCo. (n.d.). 4-Ethylcyclohexylamine (cis- and trans- mixture), Min. 98.0 (GC,T), 5 mL. Retrieved from [\[Link\]](#)
- CHEMTRON SUPPLY CORPORATION. (2015, June 11). Safety Data Sheet. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Ethylcyclohexan-1-amine. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). Cyclohexanamine, 4-(1-methylethyl)-. Wiley. Retrieved from [\[Link\]](#)
- Pearson+. (n.d.). Using cyclohexanone as the starting material, describe how each.... Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Ethyl-N-methylcyclohexanamine. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). JP2002506845A - Method for producing 4-substituted cis-cyclohexylamine.
- NIST. (n.d.). Cyclohexanone, 4-ethyl-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). 4-Ethylcyclohexanol. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)

- Organic Chemistry Portal. (n.d.). Amine synthesis by reductive amination (reductive alkylation). Retrieved from [[Link](#)]
- ResearchGate. (n.d.). Reductive amination of cyclohexanone with methylamine a, propargylamine e and cyclopropylamine f using RsRedAms and MtRedAm. Retrieved from [[Link](#)]
- Lednicer, D., Von Voigtlander, P. F., & Emmert, D. E. (1981). 4-aryl-4-aminocyclohexanones and their derivatives, a novel class of analgesics. 3. m-Hydroxyphenyl derivates. *Journal of Medicinal Chemistry*, 24(3), 341-346. [[Link](#)]
- YouTube. (2022, August 10). How to purify Amine? Grad student asked me. Demonstration and discussion-watch full video to learn. Retrieved from [[Link](#)]
- Beilstein Journals. (n.d.). Experimental procedures, characterization data for all compounds and copies of NMR spectra. Retrieved from [[Link](#)]
- NIST. (n.d.). Cyclohexylamine. NIST Chemistry WebBook. Retrieved from [[Link](#)]
- Organic Syntheses. (n.d.). Preparation of secondary amines from primary amines via 2-nitrobenzenesulfonamides. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN109824520B - Preparation method of cis-4-methylcyclohexylamine.
- Reeve, C. D., Carver, M. A., & Hopper, D. J. (1989). The purification and characterization of 4-ethylphenol methylenehydroxylase, a flavocytochrome from *Pseudomonas putida* JD1. *Biochemical Journal*, 263(2), 431–437. [[Link](#)]
- MDPI. (n.d.). Complementary Analytical Platforms of NMR Spectroscopy and LCMS Analysis in the Metabolite Profiling of *Isochrysis galbana*. Retrieved from [[Link](#)]
- ChemSrc. (n.d.). **4-Ethylcyclohexanamine**. Retrieved from [[Link](#)]
- PubChem. (n.d.). N-ethyl-4-(2-methylidenebutoxy)cyclohexan-1-amine. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- Google Patents. (n.d.). HUP0004200A3 - Cyclic amine derivatives and their use as drugs.

- PubChem. (n.d.). CID 177002931. National Center for Biotechnology Information. Retrieved from [\[Link\]](#)
- Heze Yonghui Composite Materials Co., Ltd. (2025, October 15). What are the NMR spectra characteristics of 4,4 - Methylenebis(cyclohexylamine)?. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). N-[2-(4-Nitrophenoxy)ethyl]cyclohexylamine. Wiley. Retrieved from [\[Link\]](#)
- Scholaris. (2022, January 6). Measurement and Prediction of pKa of Linear and Cyclic Amines Using Group-Additivity and Artificial Neural Network (ANN). Retrieved from [\[Link\]](#)

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Sources

1. calpaclab.com [calpaclab.com]
2. sciedco.ca [sciedco.ca]
3. 4-Ethylcyclohexylamine | 42195-97-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
4. 4-Ethylcyclohexan-1-amine | C₈H₁₇N | CID 420819 - PubChem [pubchem.ncbi.nlm.nih.gov]
5. 4-ETHYL-CYCLOHEXYLAMINE CAS#: 23775-39-5 [amp.chemicalbook.com]
6. 4-Ethylcyclohexylamine | CAS#:42195-97-1 | Chemsrce [chemsrc.com]
7. Using cyclohexanone as the starting material, describe how each o... | Study Prep in Pearson+ [pearson.com]
8. JP2002506845A - Method for producing 4-substituted cis-cyclohexylamine - Google Patents [patents.google.com]
9. Amine synthesis by reductive amination (reductive alkylation) [organic-chemistry.org]
10. benchchem.com [benchchem.com]

- [11. mdpi.com \[mdpi.com\]](#)
- [12. yonghuicomposite.com \[yonghuicomposite.com\]](#)
- [13. Cyclohexylamine \[webbook.nist.gov\]](#)
- [14. 4-aryl-4-aminocyclohexanones and their derivatives, a novel class of analgesics. 3. m-Hydroxyphenyl derivates - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [15. files.dep.state.pa.us \[files.dep.state.pa.us\]](#)
- [16. fishersci.com \[fishersci.com\]](#)
- [17. tcichemicals.com \[tcichemicals.com\]](#)
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